

Safety and handling precautions for 1-(Bromoacetyl)piperidine

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Compound of Interest

Compound Name: 1-(Bromoacetyl)piperidine

Cat. No.: B154447

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An In-Depth Technical Guide to the Safe Handling of **1-(Bromoacetyl)piperidine** for Research and Development Professionals

Section 1: Executive Summary & Core Hazard Profile

1-(Bromoacetyl)piperidine (CAS No. 1796-25-4) is a reactive organic intermediate frequently utilized in pharmaceutical synthesis to introduce the piperidine moiety into target molecules.^[1] Despite its utility, its chemical structure presents significant handling challenges. This guide provides a comprehensive framework for its safe management in a laboratory setting, grounded in an understanding of its inherent chemical reactivity.

The compound is classified as a potent lachrymator and an alkylating agent. Its primary hazards, as defined by the Globally Harmonized System (GHS), are acute oral toxicity and serious eye irritation.^{[2][3]} However, the unclassified risks associated with its lachrymatory and alkylating nature demand precautions beyond the minimum GHS recommendations. All handling must be predicated on the principle of minimizing all potential routes of exposure—dermal, ocular, and inhalation.

Table 1: Chemical and Toxicological Profile

Identifier	Value	Source
IUPAC Name	2-bromo-1-piperidin-1-ylethanone	[2][3]
CAS Number	1796-25-4	[2]
Molecular Formula	C ₇ H ₁₂ BrNO	[3]
Molecular Weight	206.08 g/mol	[3]
Physical Form	Solid	
Melting Point	38-40 °C	[4]
GHS Pictogram	GHS07 (Exclamation Mark)	[3]
Signal Word	Warning	[2][3]
Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation	[2][3]
Hazard Classes	Acute Toxicity, Oral (Category 4) Eye Irritation (Category 2A)	[3]

Section 2: The Chemistry of Risk - Understanding the 'Why'

A foundational understanding of the molecule's reactivity is critical to appreciating the causality behind the stringent handling protocols.

- **Lachrymatory Properties:** Lachrymators are substances that react with the moisture in the eyes to produce acids or other irritating compounds, causing intense pain, tearing, and involuntary closure of the eyelids.[5] The α -bromo ketone structure of **1-(Bromoacetyl)piperidine** makes it highly susceptible to nucleophilic attack by biological molecules on the corneal surface, leading to an immediate and severe irritant response. This property serves as an excellent, albeit painful, warning of exposure.[5]

- **Alkylating Agent:** The carbon atom bearing the bromine is electrophilic. This allows the molecule to act as an alkylating agent, capable of forming covalent bonds with nucleophilic functional groups found in biological macromolecules like DNA and proteins. While specific mutagenicity data for this compound is not readily available, alkylating agents as a class are often associated with long-term health risks, including mutagenicity and carcinogenicity. Therefore, it is prudent to handle **1-(Bromoacetyl)piperidine** as a potential mutagen and treat all exposures as significant.

Section 3: Engineering Controls - The First Line of Defense

Engineering controls are the most critical element in preventing exposure by isolating the hazard from the researcher. Reliance on personal protective equipment alone is insufficient.

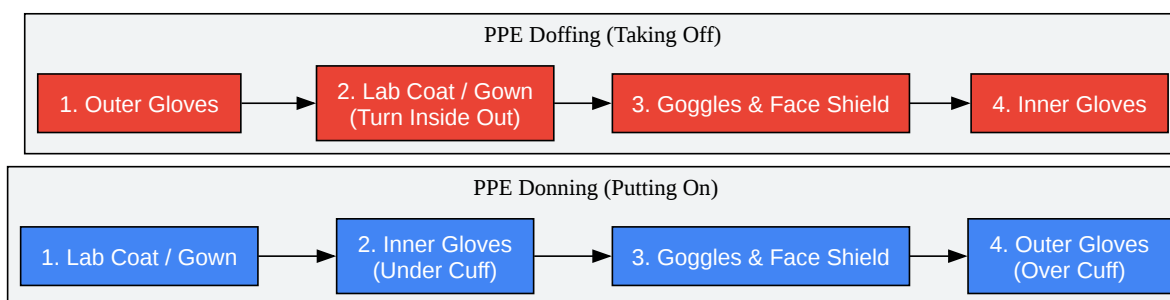
- **Chemical Fume Hood:** All manipulations of **1-(Bromoacetyl)piperidine**, including weighing, transfers, and additions to reaction vessels, must be performed inside a certified chemical fume hood.^{[6][7]} This is non-negotiable. The hood contains vapors and fine particulates, preventing inhalation exposure and protecting individuals outside the immediate work area.
- **Ventilation:** The laboratory should be equipped with adequate general ventilation to keep airborne concentrations low in the event of an unforeseen release.^[2]
- **Designated Area:** A specific area within a fume hood should be designated for handling this compound to prevent cross-contamination of other workspaces.

Section 4: Personal Protective Equipment (PPE) - The Last Barrier

PPE is used to supplement, not replace, engineering controls.^[8] Given the compound's multifaceted hazards, a comprehensive PPE protocol is required.

- **Eye and Face Protection:** Due to its severe eye irritancy and lachrymatory nature, standard safety glasses are inadequate.^[6] Chemical splash goggles meeting ANSI Z87.1 standards must be worn.^[6] For operations with a higher splash risk, the use of a full-face shield over the goggles is strongly recommended.^{[2][9]}

- **Hand Protection:** Double-gloving is mandatory.[10][11][12] An inner nitrile glove should be worn under the cuff of the lab coat, with a second, outer glove pulled over the cuff.[11] This provides redundant protection and allows for the safe removal of the contaminated outer glove without exposing the skin. Gloves must be inspected for integrity before use and changed immediately if contamination is suspected.
- **Body Protection:** A long-sleeved, chemical-resistant lab coat is required. For handling larger quantities or in situations with splash potential, a disposable, poly-coated gown offers superior protection against permeation.[8][10] Laboratory coats used while handling this chemical should be considered contaminated and should not be worn outside the laboratory. [13]
- **Footwear:** Fully enclosed, chemical-resistant shoes must be worn.[13] Open-toed shoes, sandals, or woven footwear are strictly prohibited.[13]



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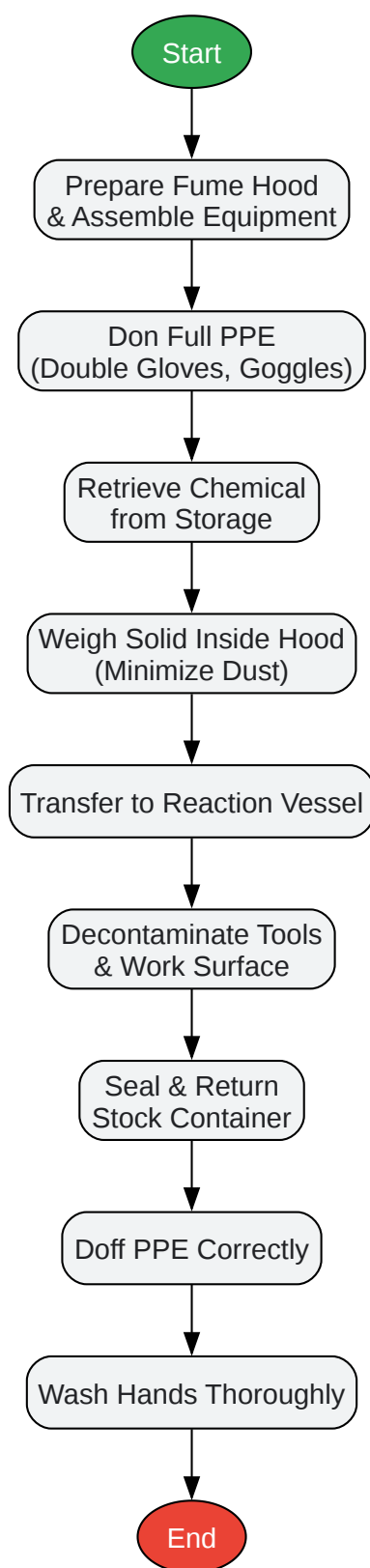
Caption: PPE Donning and Doffing Sequence.

Section 5: Standard Operating Procedure (SOP) for Handling

Adherence to a strict, step-by-step protocol is essential for minimizing risk during routine laboratory work.

Protocol: Weighing and Transfer of **1-(Bromoacetyl)piperidine**

- Preparation: Ensure the chemical fume hood is operational and the work surface is clean and decontaminated. Assemble all necessary equipment (spatulas, weigh boats, solvent, reaction vessel) within the hood.
- Don PPE: Put on all required PPE in the correct order as illustrated in the diagram above.
- Retrieve Chemical: Bring the sealed container of **1-(Bromoacetyl)piperidine** into the fume hood.
- Weighing: Carefully open the container. Using a clean spatula, weigh the desired amount of the solid onto a weigh boat. Minimize the generation of dust.^[2] Keep the stock container as far from the active work as possible to prevent contamination.
- Transfer: Add the weighed solid directly to the reaction vessel. Alternatively, dissolve the solid in a suitable, non-reactive solvent within the fume hood before transferring via syringe or cannula.
- Decontamination: Clean the spatula and any contaminated surfaces immediately with an appropriate solvent (e.g., isopropanol or ethanol) followed by soap and water. All cleaning materials (e.g., paper towels) must be treated as hazardous waste.
- Sealing and Storage: Securely close the primary container and wipe the exterior to remove any residual contamination before returning it to its designated storage location.
- Doff PPE: Remove PPE in the correct sequence to prevent self-contamination.
- Hygiene: Wash hands and forearms thoroughly with soap and water after the procedure is complete.^[2]^[7]



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Caption: Safe Handling Workflow for **1-(Bromoacetyl)piperidine**.

Section 6: Storage and Waste Management

- Storage: Store **1-(Bromoacetyl)piperidine** in a tightly closed container in a cool, dry, and well-ventilated area.^{[2][6]} It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.^[6]
- Waste Disposal: All materials contaminated with **1-(Bromoacetyl)piperidine**, including empty containers, disposable labware, gloves, and cleaning materials, are considered hazardous waste.^[14]
 - Collect solid waste in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Collect liquid waste in a separate, compatible, and labeled hazardous waste container.
 - Do not dispose of this chemical down the drain.^[2]
 - All disposal must be conducted in accordance with local, state, and federal regulations through an approved waste disposal plant.^{[2][7]}

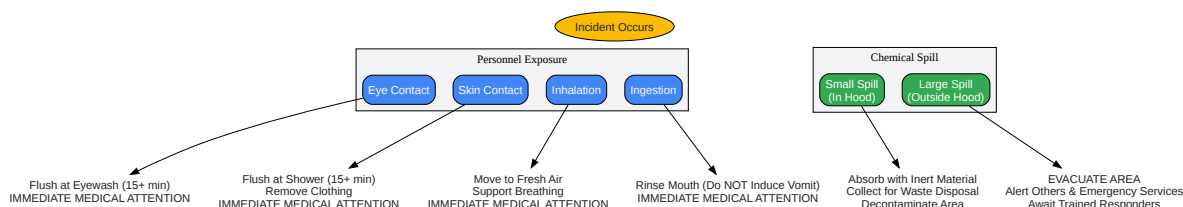
Section 7: Emergency Protocols - Spill and Exposure Management

Immediate and correct action is vital in any emergency involving this compound. All laboratory personnel must be familiar with these procedures and the location of safety equipment (eyewash stations, safety showers, spill kits).

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.^{[2][7]}
 - Remove contact lenses if present and easy to do so.^[2]
 - Seek immediate medical attention without delay.^[2]
- Skin Contact:

- Immediately flush the affected area with large amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[\[2\]](#)[\[7\]](#) A safety shower should be used if the area of contact is large.
- Wash the area with soap and water.
- Seek immediate medical attention.[\[2\]](#)
- Inhalation:
 - Move the affected person to fresh air immediately.[\[2\]](#)[\[7\]](#)
 - If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration (use a barrier device to avoid rescuer contamination).
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.[\[2\]](#)[\[7\]](#)
 - Rinse the mouth thoroughly with water.[\[2\]](#)
 - Never give anything by mouth to an unconscious person.[\[2\]](#)
 - Seek immediate medical attention.
- Small Spill (Inside Fume Hood):
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth.[\[2\]](#)
 - Collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[\[2\]](#)
 - Decontaminate the area with a suitable solvent and then wash with soap and water.
- Large Spill (Outside Fume Hood):

- Evacuate all non-essential personnel from the area immediately.[7]
- Alert laboratory personnel and emergency services.
- If safe to do so, increase ventilation to the area and close doors.
- Do not attempt to clean up a large spill without appropriate respiratory protection and training. Await response from trained emergency personnel.



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Caption: Emergency Response Decision Tree.

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